

Application Notes and Protocols for ASX-173 in Cell Culture Experiments

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For Researchers, Scientists, and Drug Development Professionals

Introduction

ASX-173 is a potent and cell-permeable small molecule inhibitor of human asparagine synthetase (ASNS).[1][2] ASNS is the enzyme responsible for the biosynthesis of the non-essential amino acid asparagine.[1][3][4] By inhibiting ASNS, ASX-173 effectively depletes intracellular asparagine levels, leading to cellular stress and the activation of the Integrated Stress Response (ISR).[1][4] This mechanism makes ASX-173 a valuable tool for studying amino acid metabolism and a promising agent in cancer research, particularly in tumors reliant on asparagine.[2][5] In cancer cells, treatment with ASX-173 has been shown to induce cell cycle arrest, promote apoptosis, and enhance the efficacy of other anti-cancer agents like L-asparaginase.[2][5][6]

These application notes provide detailed protocols for the use of **ASX-173** in cell culture experiments, including methods for assessing its impact on cell viability, signaling pathways, and apoptosis.

Mechanism of Action: Inhibition of Asparagine Synthetase and Induction of the Integrated Stress Response

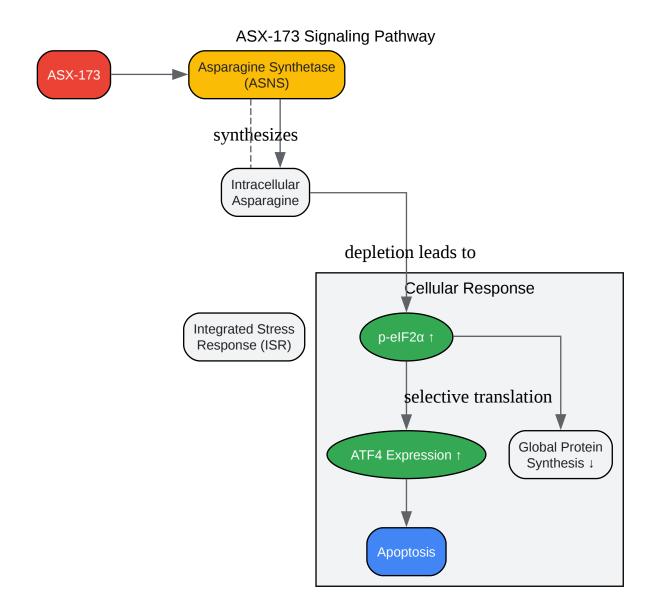


Methodological & Application

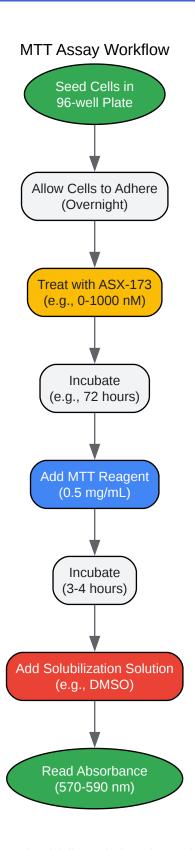
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ASX-173 acts as an uncompetitive inhibitor of ASNS, binding to the ASNS/Mg²⁺/ATP complex. [1] This inhibition blocks the synthesis of asparagine from aspartate and glutamine. The resulting depletion of intracellular asparagine is sensed as a stress signal, leading to the activation of the Integrated Stress Response (ISR). A key event in the ISR is the phosphorylation of the eukaryotic initiation factor 2 alpha (eIF2α), which leads to a general attenuation of protein synthesis and the selective translation of activating transcription factor 4 (ATF4).[4] ATF4, in turn, upregulates genes involved in amino acid synthesis and stress adaptation. The sustained activation of this pathway due to asparagine deprivation ultimately triggers apoptosis in cancer cells.[4][5]









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